

physical and chemical properties of 2',2,2-trimethylpropiophenone

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Compound of Interest

Compound Name: 2',2,2-
TRIMETHYLPROPIOPHENONE

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An In-depth Technical Guide to 2,2-Dimethylpropiophenone

Clarification of Nomenclature: The user's query for "**2',2,2-trimethylpropiophenone**" does not correspond to a commonly recognized chemical compound. Based on the structural similarity and the availability of extensive data, this guide focuses on 2,2-dimethylpropiophenone, a compound frequently referred to by its synonyms, pivalophenone or tert-butyl phenyl ketone.

Compound Identification

IUPAC Name: 2,2-Dimethyl-1-phenyl-1-propanone[1]

Synonyms: Pivalophenone, tert-Butyl phenyl ketone, 2,2,2-trimethylacetophenone, Pivaloylbenzene[2][3]

CAS Number: 938-16-9[2]

Molecular Formula: C₁₁H₁₄O[1][2]

Molecular Structure:

Caption: Molecular structure of 2,2-dimethylpropiophenone.

Physical Properties

The physical properties of 2,2-dimethylpropiophenone are summarized in the table below.

Property	Value	Reference
Molecular Weight	162.23 g/mol	[2]
Appearance	Clear, colorless liquid	[2]
Boiling Point	219-222 °C (lit.)	[1][2][4]
102-103 °C at 4 mmHg (lit.)		
Density	0.97 g/mL at 25 °C (lit.)	[1][2][4]
Refractive Index (n ₂₀ /D)	1.508 (lit.)	[1][2][4]
Flash Point	189 °F (87 °C) - closed cup	[2]
Water Solubility	Not miscible with water	[1][2]

Chemical Properties and Reactivity

2,2-Dimethylpropiophenone is a stable organic compound under normal conditions. It is classified as a combustible liquid.

Reactivity:

- **Electrocarboxylation:** The electrocarboxylation of 2,2-dimethylpropiophenone has been studied in N-methyl-2-pyrrolidone using a diaphragmless cell with a carbon cathode and an aluminum sacrificial anode[4][5][6]. This reaction can lead to an unexpected ring carboxylation.
- **Incompatibilities:** It is incompatible with strong oxidizing agents and strong bases[7].

Experimental Protocols

Synthesis

While a specific, detailed synthesis protocol for 2,2-dimethylpropiophenone was not found in the search results, a general approach for the synthesis of similar ketones, such as β -dimethylaminopropiophenone hydrochloride via the Mannich reaction, involves the reaction of a

ketone (acetophenone), an amine hydrochloride (dimethylamine hydrochloride), and formaldehyde[8]. A plausible synthesis route for 2,2-dimethylpropiophenone could be the Friedel-Crafts acylation of benzene with pivaloyl chloride.

A generalized experimental workflow for a Friedel-Crafts acylation is presented below:



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Caption: Generalized workflow for the synthesis of 2,2-dimethylpropiophenone.

Purification

The primary method for the purification of 2,2-dimethylpropiophenone, being a liquid with a relatively high boiling point, is vacuum distillation.

General Protocol for Vacuum Distillation:

- The crude product is placed in a round-bottom flask suitable for distillation.
- The flask is connected to a distillation apparatus, including a condenser and a receiving flask.
- A vacuum is applied to the system to lower the boiling point of the compound.
- The flask is heated gently in an oil bath.
- The fraction that distills at the expected boiling point under the applied pressure is collected as the purified product. For example, at 4 mmHg, the boiling point is 102-103 °C.

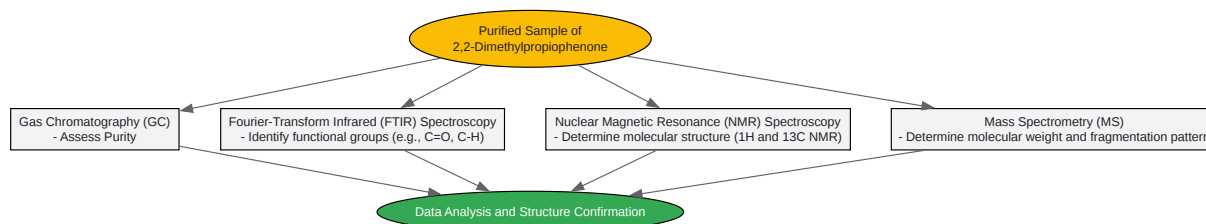
Analytical Methods

The purity of 2,2-dimethylpropiophenone is typically determined by Gas Chromatography (GC), as indicated by product specifications from suppliers which state purity levels of >98.0% (GC).

General Protocol for GC Analysis:

- **Sample Preparation:** A dilute solution of the 2,2-dimethylpropiophenone sample is prepared in a suitable volatile solvent (e.g., hexane or dichloromethane).
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas (mobile phase) through a capillary column (stationary phase). The components of the sample are separated based on their boiling points and interactions with the stationary phase.
- **Detection:** A detector (e.g., Flame Ionization Detector - FID) at the end of the column registers the separated components as they elute.
- **Data Analysis:** The resulting chromatogram shows peaks corresponding to each component. The area under each peak is proportional to the concentration of that component, allowing for the determination of the purity of the sample.

A logical workflow for the characterization of 2,2-dimethylpropiophenone is as follows:



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Caption: Workflow for the analytical characterization of 2,2-dimethylpropiophenone.

Toxicology and Safety Information

2,2-Dimethylpropiophenone is considered hazardous. The following table summarizes its toxicological and safety information.

Hazard Information	Details	Reference
Hazard Codes	Xi (Irritant)	[1] [2]
Risk Statements	R36/37/38: Irritating to eyes, respiratory system and skin.	[1] [2]
GHS Hazard Statements	H315: Causes skin irritation.	[2]
H319: Causes serious eye irritation.	[2]	
H335: May cause respiratory irritation.	[2]	
Signal Word	Warning	[2]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[2]
P264: Wash skin thoroughly after handling.	[2]	
P271: Use only outdoors or in a well-ventilated area.	[2]	
P280: Wear protective gloves/protective clothing/eye protection/face protection.	[2]	
P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[2]	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]	

Personal Protective Equipment (PPE)	Eyeshields, Gloves, type ABEK (EN14387) respirator filter.	
Storage	Store at room temperature.	[2]

Biological Activity

The provided search results do not contain information regarding any specific biological activities or signaling pathways associated with 2,2-dimethylpropiophenone. Its primary documented use is in the context of chemical synthesis[4][5][6]. The toxicological data indicates it is an irritant, but further information on its mechanism of action in biological systems is not detailed.

Conclusion

2,2-Dimethylpropiophenone is a well-characterized chemical compound with established physical and chemical properties. It is a combustible and irritant liquid that should be handled with appropriate safety precautions. While its primary application appears to be in organic synthesis, further research would be needed to elucidate any potential biological activities or applications in drug development. This guide provides a comprehensive overview of the core technical information available for this compound, intended to be a valuable resource for researchers and scientists.

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